

# Essential Safety and Operational Guide for 4-(Tributylstannyl)pyridine

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## Compound of Interest

Compound Name: 4-(Tributylstannyl)pyridine

Cat. No.: B055037

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This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **4-(Tributylstannyl)pyridine**. Adherence to these guidelines is essential for ensuring laboratory safety and minimizing environmental impact.

## I. Quantitative Data Summary

The following table summarizes the key quantitative data for **4-(Tributylstannyl)pyridine**.

Property	Value	Reference
Chemical Formula	C <sub>17</sub> H <sub>31</sub> NSn	[1][2]
Molecular Weight	368.15 g/mol	[2]
Appearance	Pale yellow to colorless liquid/solid	[1]
Solubility	Insoluble in water. Soluble in organic solvents like ether, hexane, and tetrahydrofuran.	[1][2]
Occupational Exposure Limits (as Sn)	TWA: 0.1 mg/m <sup>3</sup> STEL: 0.2 mg/m <sup>3</sup>	[3]

TWA (Time-Weighted Average), STEL (Short-Term Exposure Limit)

## II. Hazard Identification and Personal Protective Equipment (PPE)

Hazard Statements:

- Toxic if swallowed.[4]
- Harmful in contact with skin.[4]
- Causes skin irritation.[4]
- Causes serious eye irritation.[4]
- May cause damage to organs through prolonged or repeated exposure.[4]
- Very toxic to aquatic life with long-lasting effects.[4]

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield must be worn.[4]
- Skin Protection: A flame-retardant lab coat and appropriate impervious clothing (e.g., apron, suit) are necessary to prevent skin contact.[1]
- Hand Protection: Chemically resistant gloves (e.g., butyl rubber) are mandatory. Nitrile gloves are not recommended for prolonged use with this chemical.[5]
- Respiratory Protection: All work must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[6]

## III. Operational Plan: Step-by-Step Handling Procedures

### 1. Preparation:

- Ensure a certified chemical fume hood is operational.

- Verify that an emergency eyewash station and safety shower are accessible within the immediate work area.[\[5\]](#)
- Assemble all necessary equipment and reagents before handling the compound.
- Don all required personal protective equipment.

## 2. Handling:

- Conduct all manipulations of **4-(Tributylstannylyl)pyridine** within the chemical fume hood.[\[6\]](#)
- Avoid direct contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Use the smallest quantity of the chemical necessary for the experiment.
- Keep the container tightly closed when not in use.

## 3. In Case of a Spill:

- Evacuate the immediate area.
- If safe to do so, absorb the spill with an inert, dry material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed, properly labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., toluene or hexanes), collecting the cleaning materials as hazardous waste.[\[4\]](#)

## 4. First Aid Measures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and seek medical attention.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[4\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[4\]](#)

## IV. Disposal Plan

All waste containing **4-(Tributylstannylyl)pyridine** must be treated as hazardous waste.

### 1. Waste Collection:

- Collect all waste materials, including unused reagents, reaction byproducts, and contaminated materials (e.g., gloves, absorbent pads, glassware), in a designated, sealed, and clearly labeled hazardous waste container. The label should read "Hazardous Waste: Organotin Compounds".[\[7\]](#)
- Rinse contaminated glassware with a suitable organic solvent (e.g., toluene or hexanes) and collect the rinsate as hazardous waste.[\[4\]](#)

## 2. Storage of Waste:

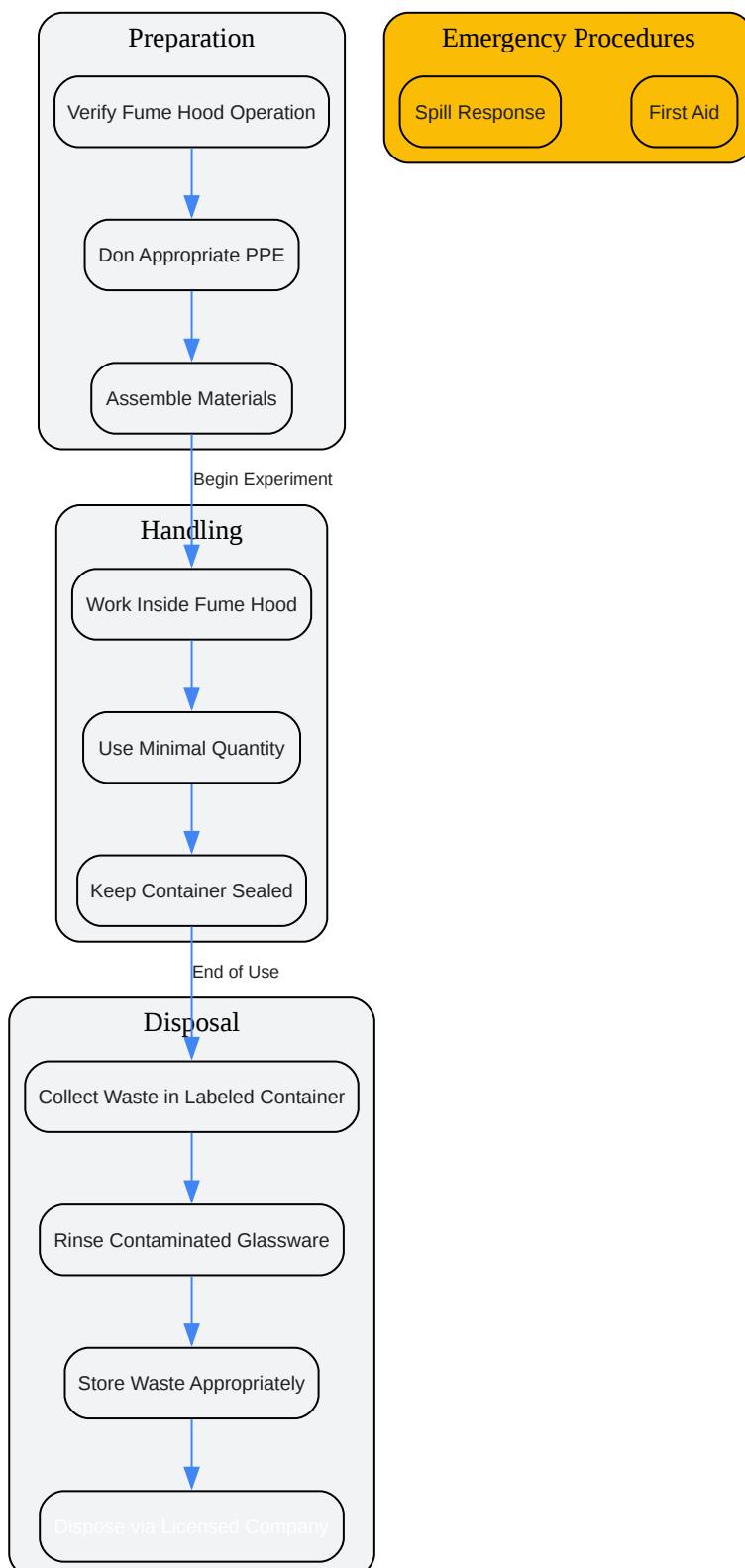
- Store the hazardous waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Ensure the container is kept closed to prevent the release of vapors.

## 3. Final Disposal:

- Arrange for the disposal of the hazardous waste through a licensed and certified hazardous waste disposal company.
- Do not dispose of any **4-(Tributylstannyl)pyridine** waste down the drain or in regular trash.  
[\[8\]](#)

## V. Workflow Diagram

The following diagram illustrates the safe handling workflow for **4-(Tributylstannyl)pyridine**.

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Caption: Workflow for the safe handling of **4-(Tributylstannylyl)pyridine**.

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## References

- 1. CAS 124252-41-1: 4-(TRIBUTYLSTANNYL)PYRIDINE | CymitQuimica [cymitquimica.com]
- 2. 4-(Tri-n-butylstannyl)pyridine, 96% | Fisher Scientific [fishersci.ca]
- 3. Organo-tin compounds - DCCEEW [dcceew.gov.au]
- 4. delvallelab.weebly.com [delvallelab.weebly.com]
- 5. 3-(Tributylstannyl)pyridine | C17H31NSn | CID 3483848 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. TIN, ORGANIC COMPOUNDS (as Sn) | Occupational Safety and Health Administration [osha.gov]
- 7. epa.nsw.gov.au [epa.nsw.gov.au]
- 8. Laboratory Waste Guide 2025 [wastemanaged.co.uk]
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